

Tetraoctylammonium bromide safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Tetraoctylammonium bromide*

Cat. No.: *B084912*

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An In-depth Technical Guide on the Safe Handling of **Tetraoctylammonium Bromide**

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring a secure and productive laboratory environment. This technical guide provides a comprehensive overview of the safety data and handling precautions for **tetraoctylammonium bromide**, a quaternary ammonium compound commonly used as a phase transfer catalyst. The information is compiled from various safety data sheets (SDS) to offer a thorough understanding of its potential hazards and the necessary mitigation strategies.

Chemical and Physical Properties

Tetraoctylammonium bromide is a white, hygroscopic crystalline powder.^{[1][2]} Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
Molecular Formula	C ₃₂ H ₆₈ BrN	[3]
Molecular Weight	546.79 g/mol	[3]
Melting Point	95-99 °C (203-210.2 °F)	[4][5]
Appearance	White hygroscopic crystalline powder	[1][2]
Solubility	Does not mix well with water	[1]
Vapor Pressure	Negligible	[1]
Stability	Stable under normal conditions	[1][5]

Hazard Identification and Classification

Tetraoctylammonium bromide is considered a hazardous substance.[1] It is crucial to be aware of its primary hazards to implement appropriate safety measures.

Hazard Classification	GHS Category	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[1][6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][4][7]
Serious Eye Damage/Irritation	Category 1 / 2	Risk of serious damage to eyes.[1][2][4]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[2][4][7]
Aquatic Hazard	-	Toxic to aquatic organisms.[1]

Toxicological Information

The toxicological effects of **tetraoctylammonium bromide** necessitate careful handling to avoid exposure.

Exposure Route	Effects
Ingestion	Harmful if swallowed.[1] Ingestion of less than 150 grams may be fatal or cause serious health damage.[1] Bromide poisoning can lead to symptoms like drowsiness, irritability, confusion, hallucinations, and coma.[1]
Inhalation	May cause respiratory irritation.[2][4][7] If dust is inhaled, it is advised to move to a non-contaminated area and ensure clear breathing passages.[1]
Skin Contact	Causes skin irritation.[1][2][4]
Eye Contact	Causes serious eye damage.[1][2][4]
Chronic Exposure	Limited evidence suggests that long-term exposure may lead to cumulative health effects. [1] There is some evidence from animal studies of developmental toxicity.[1]

Handling and Storage Precautions

Proper handling and storage are critical to minimize the risks associated with **tetraoctylammonium bromide**.

Handling

- Personal Contact: Avoid all personal contact, including inhalation of dust.[1]
- Ventilation: Use only in a well-ventilated area.[4][8]
- Personal Protective Equipment (PPE): Wear protective clothing, gloves, and eye/face protection.[1][4][6]
- Dust Generation: Minimize dust generation and accumulation.[4][6]

- Hygiene: Wash hands thoroughly after handling.[4][6] Do not eat, drink, or smoke in the handling area.[6]

Storage

- Containers: Store in original, tightly sealed containers.[1][8] Suitable containers include glass, polyethylene, or polypropylene.[1]
- Conditions: Keep in a dry, cool, and well-ventilated place.[4][8] The substance is hygroscopic, so protection from moisture is necessary.[4][9]
- Incompatibilities: Avoid contact with strong oxidizing agents.[1][4][10]

First Aid and Emergency Procedures

In the event of exposure or an accident, immediate and appropriate first aid is crucial.

Exposure	First Aid Measures
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[8] Seek immediate medical attention.[1][4]
Inhalation	Remove the victim to fresh air.[4][8] If not breathing, give artificial respiration.[4][8] Seek medical attention if irritation or discomfort persists.[1][4]
Skin Contact	Immediately remove all contaminated clothing.[1] Wash off with plenty of soap and water for at least 15 minutes.[4][8] Get medical attention.[4]
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[1][4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[1][4]

Fire Fighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[1][8]
- Hazards: The substance is a combustible solid but propagates flame with difficulty.[1] Dust clouds may form an explosive mixture with air.[1] Combustion can produce toxic fumes, including carbon monoxide, carbon dioxide, hydrogen bromide, and nitrogen oxides.[1][4]
- Firefighter Protection: Wear self-contained breathing apparatus and full protective gear.[4]

Accidental Release Measures

- Minor Spills: Remove all ignition sources.[1] Clean up spills immediately, avoiding dust generation.[1] Use protective equipment.[1] Place spilled material in a suitable, labeled container for disposal.[1]
- Major Spills: Alert emergency responders.[1] Advise personnel in the area of the hazard.[1] Wear protective clothing and avoid all personal contact.[1]

Personal Protective Equipment (PPE)

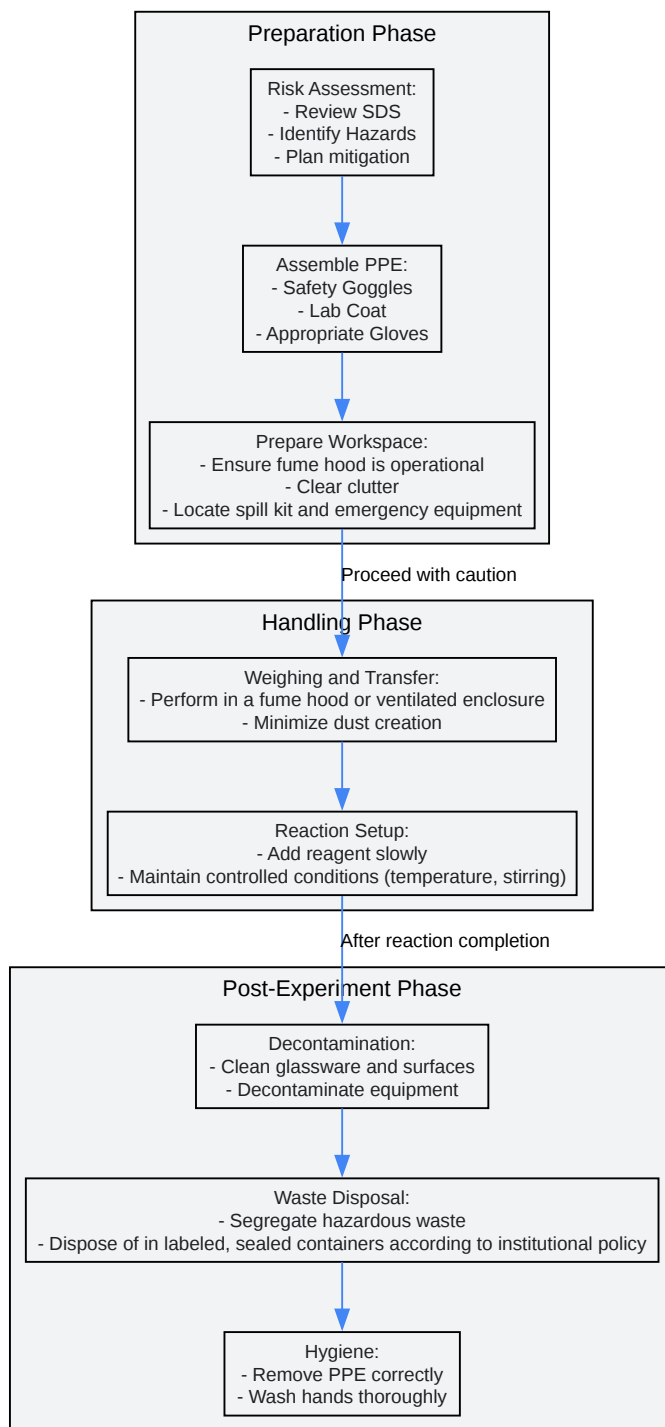
The selection of appropriate PPE is dependent on the specific laboratory conditions and procedures.

Protection Type	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical goggles are required.[1][8]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.[4] Recommended glove materials include polychloroprene, nitrile rubber, and butyl rubber.[1] Glove suitability depends on the frequency and duration of contact.[1]
Respiratory Protection	If dust is generated and ventilation is inadequate, a particulate respirator should be worn.[1][8]

Experimental Workflow and Safety Protocols

While specific experimental methodologies will vary, a general workflow for safely handling **tetraoctylammonium bromide** in a research setting should follow a structured approach to risk mitigation.

General Experimental Workflow for Handling Tetraoctylammonium Bromide

[Click to download full resolution via product page](#)Caption: A logical workflow for the safe handling of **tetraoctylammonium bromide**.

Disposal Considerations

All waste containing **tetraoctylammonium bromide** must be handled in accordance with local, state, and federal regulations.[1] Containers should be punctured to prevent reuse and disposed of at an authorized landfill.[1] Do not allow wash water from cleaning equipment to enter drains.[1]

This guide provides a detailed overview of the safety information and handling precautions for **tetraoctylammonium bromide**. Adherence to these guidelines is essential for the protection of researchers and the environment. Always consult the most recent version of the Safety Data Sheet from your supplier before use.

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